

Robinin Application Notes: Mechanisms and Therapeutic Potential

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Compound Focus: Robinin

CAS No.: 301-19-9

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Robinin, a flavonoid glycoside, is gaining research interest for its multi-target therapeutic potential. The table below summarizes its key biological activities and experimental evidence.

Therapeutic Area	Proposed Primary Mechanism of Action	Key Experimental Findings	Effective Doses (In Vitro)	Effective Doses (In Vivo)
Oncology (Pancreatic Cancer)	Inhibits TLR2-PI3K-AKT signaling pathway [1]	↓ Cell proliferation (Mia-PACA2, PANC-1); ↓ migration; ↓ EMT markers (α-SMA, Snail); ↓ inflammation (IL-6, TNF-α) [1]	1 μM [1]	50 mg/kg (mouse model) [1]
Cardiology (Myocardial Injury)	Activates AKT/GSK3β signaling, reducing oxidative stress & ER-dependent apoptosis [2]	↓ ROS generation; ↓ apoptosis; preserved cell morphology & survival in H9c2 cardiomyocytes and rat models [2]	50 μg/mL [2]	50 mg/kg (rat model) [2]

Therapeutic Area	Proposed Primary Mechanism of Action	Key Experimental Findings	Effective Doses (In Vitro)	Effective Doses (In Vivo)
Cardiology (Ischemia/Reperfusion)	Enhances Nrf2 anti-oxidative function via Akt/GSK3 β /Fyn pathway [3]	Reduced MI/RI injury in hypercholesterolemic rats; increased Akt expression; \downarrow Fyn & GSK3 β levels [3]	Information missing	50 mg/kg (rat model) [3]
Neuropharmacology	Modulates GABA _A receptors [4]	Anxiolytic, anticonvulsant, and memory preservation effects in adult zebrafish; effects blocked by flumazenil [4]	Not applicable	4 - 40 mg/kg (zebrafish model) [4]

Detailed Experimental Protocols

Here are standardized protocols for key assays based on the cited research, which you can adapt for your laboratory work.

Cell Proliferation Assay (CCK-8)

- **Objective:** To evaluate the anti-proliferative effect of **Robinin** on cancer cell lines [1].
- **Materials:**
 - Cell lines: e.g., Mia-PACA2, PANC-1.
 - **Robinin:** Dissolved in DMSO according to manufacturer's instructions [1].
 - Equipment: 96-well plate, CO₂ incubator, microplate reader.
- **Procedure:**
 - **Cell Seeding:** Seed cells in 96-well plates at a density of 1×10^4 cells/well in 100 μ L of medium. Incubate for 24 hours.
 - **Treatment:** Prepare serial dilutions of **Robinin** (e.g., 500 nM, 1 μ M, 5 μ M, 10 μ M) in serum-free medium. Replace the medium in the wells with the **Robinin** solutions. Include a vehicle control (DMSO).

- **Agonist Rescue (Optional):** To confirm target specificity, co-treat cells with **Robinin** (1 μ M) and a TLR2 agonist like CU-T12-9 [1].
- **Incubation and Detection:** Incubate for 24, 48, and 72 hours. At each time point, add 10 μ L of CCK-8 solution to each well and incubate for 2 hours.
- **Measurement:** Measure the absorbance at 450 nm using a microplate reader. Calculate cell viability relative to the control group.

Wound Healing (Migration) Assay

- **Objective:** To assess the inhibitory effect of **Robinin** on cell migration [1].
- **Procedure:**
 - **Cell Culture:** Seed cells in a plate and culture until 100% confluent.
 - **Wound Creation:** Create a straight "wound" by scratching the monolayer with a sterile 200 μ L pipette tip.
 - **Washing and Treatment:** Gently wash the plate to remove detached cells. Add fresh serum-free medium containing **Robinin** (1 μ M) or vehicle control.
 - **Imaging and Analysis:** Capture images of the scratch at 0 hours and 24 hours under a phase-contrast microscope. Measure the migration distance using image analysis software like ImageJ.

In Vivo Model for Myocardial Ischemia/Reperfusion Injury

- **Objective:** To evaluate the cardioprotective effect of **Robinin** in hypercholesterolemic rats [3].
- **Procedure:**
 - **Animal Model:**
 - Use male Sprague-Dawley rats (8-10 weeks old).
 - **Hypercholesterolemia Induction:** Feed the animals a diet supplemented with 2% cholesterol and 0.5% sodium cholate for 8 weeks [3].
 - **Robinin Treatment:** For the last two weeks, administer **Robinin** (50 mg/kg body weight) via a suitable route.
 - **Induction of MI/RI:** After the treatment period, subject the animals to surgical induction of myocardial ischemia followed by reperfusion.
 - **Endpoint Analysis:**
 - **Hemodynamics:** Record Left Ventricular Developed Pressure (LVDP) and Left Ventricular End-Diastolic Pressure (LVEDP) [3].
 - **Histopathology:** Analyze heart tissue sections using H&E, Masson's Trichrome (MT), and PAS staining.

- **Molecular Analysis:** Perform Western blotting to examine the expression of Akt, p-Akt, GSK3 β , Fyn, and Nrf2.

Analytical Method: HPLC Quantification of Robinin

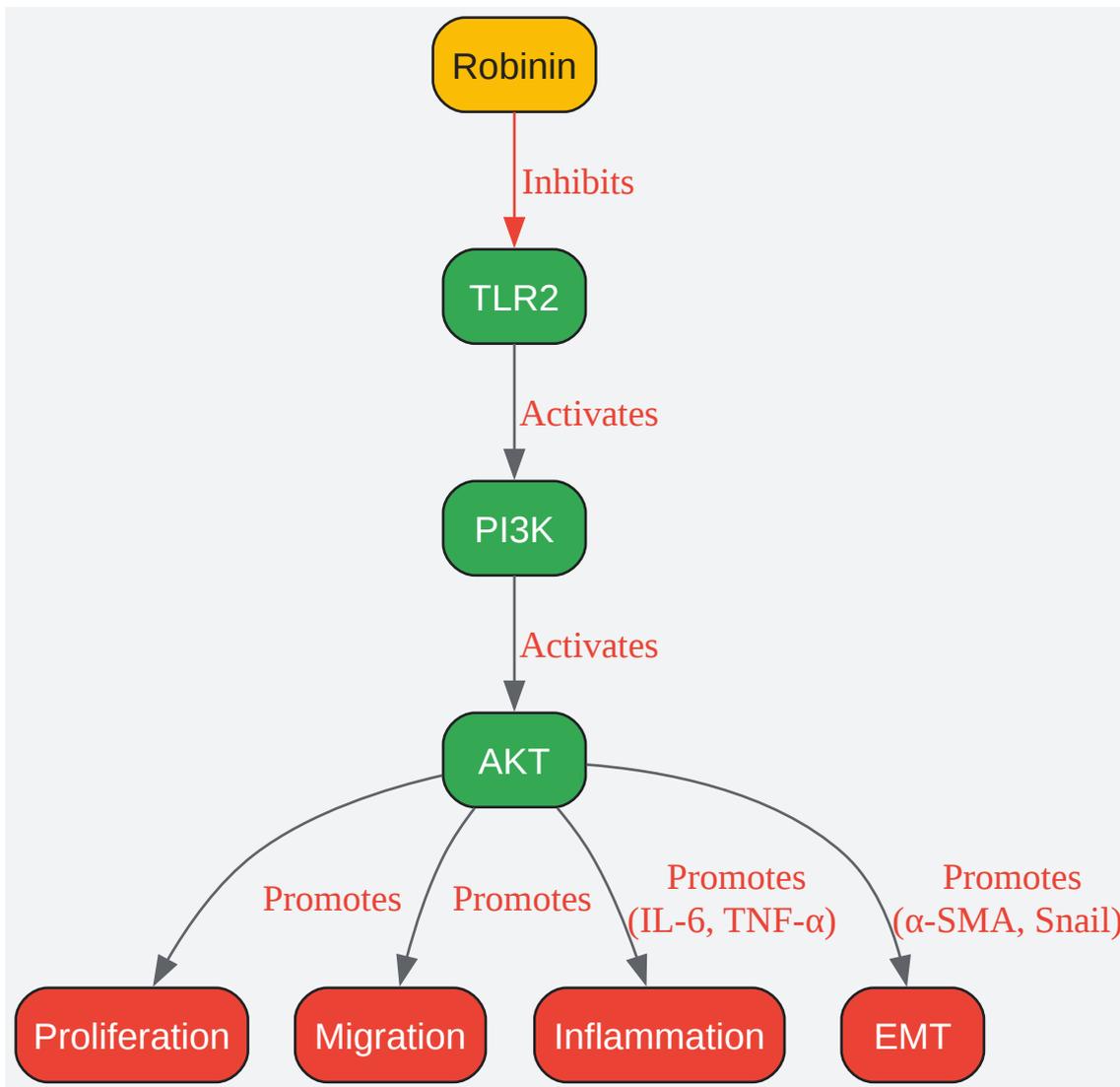
For pharmacokinetic studies or quality control, robust analytical methods are essential. The table below outlines a reported HPLC method for simultaneous determination of **Robinin** and its aglycone, Kaempferol [5].

Parameter	Specification
Column	Platinum EPS C-18 (4.6 × 250 mm, 5 μ m) [5]
Detection Wavelength	380 nm [5]
Mobile Phase	Solution A: 5% MeOH in phosphate buffer (0.01 M, pH 2.0). Solution B: THF: i-PrOH: MeOH: H ₂ O (150:200:67.5:32.5). Ratio (A:B): 60:40 [5]
Linearity Range	25 – 1000 ng/mL ($R^2 = 0.9997$) [5]
Precision (Intra-/Inter-day)	RSD 1.31 – 8.92% [5]
Mean Recovery	97.3 – 104.6% [5]

Signaling Pathway Visualizations

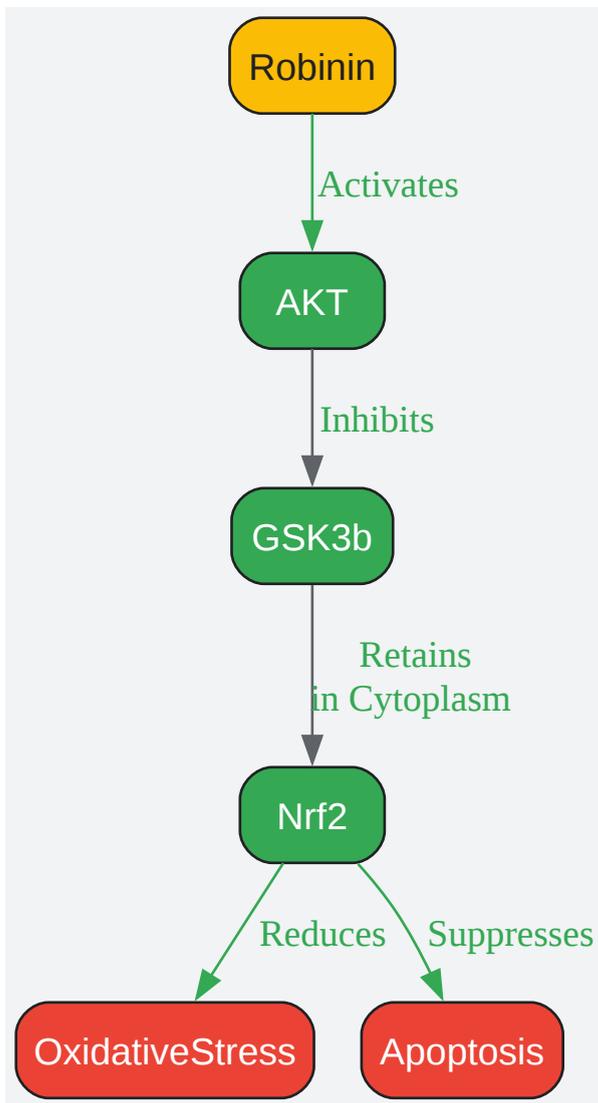
The following diagrams, generated using Graphviz DOT language, illustrate the key molecular pathways modulated by **Robinin** as identified in the research.

Robinin Inhibits Pancreatic Cancer Progression



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Robinin Activates Cardioprotective Signaling



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Key Takeaways for Research and Development

- **Multi-Target Potential:** **Robinin**'s activity against pancreatic cancer, cardiac injury, and neurological conditions highlights its broad therapeutic potential [1] [2] [4].
- **TLR2 as Key Target:** In pancreatic cancer, **Robinin**'s anti-proliferative and anti-metastatic effects are linked to TLR2 inhibition and downstream suppression of PI3K-AKT signaling [1].
- **Cardioprotective Mechanisms:** **Robinin** protects the heart by modulating the AKT/GSK3 β axis, enhancing Nrf2-driven antioxidant responses, and reducing ER stress-induced apoptosis [2] [3].
- **GABAergic Action:** Its anxiolytic and anticonvulsant effects are mediated through interaction with the GABAA receptor, similar to benzodiazepines but potentially with a better safety profile [4].

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